

1-O-Dodecylglycerol: A Nonionic Surfactant for Advanced Biological Applications

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Compound of Interest

Compound Name: 1-O-Dodecylglycerol

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

1-O-Dodecylglycerol (DDG), a monoalkyl glyceryl ether, is a nonionic surfactant of significant interest in various biological and pharmaceutical applications. Its amphipathic nature, characterized by a hydrophilic glycerol headgroup and a lipophilic 12-carbon dodecyl tail, allows it to interact with and modify the properties of biological membranes and interfaces. This technical guide provides a comprehensive overview of the physicochemical properties, biological activities, and potential applications of **1-O-Dodecylglycerol**, with a focus on its role in drug delivery and as a modulator of cellular processes. Detailed experimental protocols and quantitative data are presented to facilitate its practical application in research and development.

Physicochemical Properties

1-O-Dodecylglycerol is a white to off-white solid with a molecular formula of $C_{15}H_{32}O_3$ and a molecular weight of 260.4 g/mol [1]. It is soluble in methanol and chloroform.[1][2] As a nonionic surfactant, it does not possess a charged headgroup, making its interactions with biological systems less prone to electrostatic interference compared to ionic surfactants.

Surfactant Properties

Key parameters for characterizing a surfactant are its Critical Micelle Concentration (CMC) and its Hydrophilic-Lipophilic Balance (HLB).

Critical Micelle Concentration (CMC): The CMC is the concentration at which surfactant monomers in a solution begin to aggregate and form micelles. Above the CMC, the surface tension of the solution remains relatively constant. While direct experimental determination of the CMC for **1-O-Dodecylglycerol** is not readily available in the literature, it can be determined empirically using various methods.

Hydrophilic-Lipophilic Balance (HLB): The HLB value is an empirical scale used to characterize the degree of hydrophilicity or lipophilicity of a nonionic surfactant. The HLB value for **1-O-Dodecylglycerol** can be estimated using Griffin's method for non-ionic surfactants which are polyhydric alcohol fatty acid esters, although DDG is an ether. The formula is:

$$\text{HLB} = 20 * (\text{Mh} / \text{M})$$

Where:

- Mh is the molecular mass of the hydrophilic portion (glycerol headgroup)
- M is the total molecular mass of the molecule

For **1-O-Dodecylglycerol**, the hydrophilic glycerol headgroup ($\text{C}_3\text{H}_7\text{O}_2$) has a molecular weight of approximately 91.09 g/mol . The total molecular weight is 260.4 g/mol .

$$\text{Estimated HLB} = 20 * (91.09 / 260.4) \approx 6.99$$

This estimated HLB value suggests that **1-O-Dodecylglycerol** is a water-in-oil (W/O) emulsifier.

Table 1: Physicochemical Properties of **1-O-Dodecylglycerol**

Property	Value	Reference/Method
Molecular Formula	C ₁₅ H ₃₂ O ₃	[1]
Molecular Weight	260.4 g/mol	[1]
Appearance	White to Off-White Solid	[2]
Solubility	Soluble in Methanol and Chloroform	[1][2]
Estimated HLB	~7.0	Griffin's Method (Calculation)

Biological Activities and Mechanisms of Action

1-O-Dodecylglycerol exhibits a range of biological activities, primarily attributed to its ability to interact with and disrupt biological membranes.

Antimicrobial and Antifungal Activity

DDG has demonstrated significant antimicrobial and antifungal properties. It has been shown to inhibit the growth of various bacteria and fungi.

Table 2: Antimicrobial Activity of **1-O-Dodecylglycerol**

Organism	Assay	Result	Reference
Monilinia fructigena	In vitro antifungal activity	EC ₅₀ = 102 µg/mL	[3]
Streptococcus faecium ATCC 9790	Antibacterial activity	Stimulates autolysin activity	[2]

The primary mechanism of its antimicrobial action is the disruption of the cell membrane's integrity. This leads to increased membrane permeability, leakage of intracellular components, and ultimately cell death.

Membrane Disruption

The interaction of **1-O-Dodecylglycerol** with lipid bilayers has been studied using techniques such as Quartz Crystal Microbalance with Dissipation Monitoring (QCM-D). These studies reveal that DDG causes concentration-dependent morphological changes in supported lipid bilayers.[4] The ether linkage in DDG makes it more chemically stable than its ester equivalent, glycerol monolaurate (GML), and it has been shown to cause more extensive membrane remodeling, including membrane tubulation.[4]

Applications in Drug Delivery

The surfactant properties and biological activities of **1-O-Dodecylglycerol** make it a promising candidate for various applications in drug delivery systems.

Formulation of Lipid-Based Nanocarriers

1-O-Dodecylglycerol can be utilized as a surfactant or co-surfactant in the formulation of lipid-based drug delivery systems such as nanoemulsions and solid lipid nanoparticles (SLNs). These systems can enhance the solubility and bioavailability of poorly water-soluble drugs.

Nanoemulsions: These are thermodynamically stable, transparent or translucent systems of oil, water, and surfactants with droplet sizes typically in the range of 20-200 nm.

Solid Lipid Nanoparticles (SLNs): These are colloidal carriers where the liquid lipid (oil) of an o/w emulsion is replaced by a solid lipid.

Interaction with Signaling Pathways

Some evidence suggests that alkylglycerols may interact with cellular signaling pathways. For instance, some ether lipids have been shown to influence the activity of Protein Kinase C (PKC), a key enzyme in signal transduction. However, the direct and specific effects of **1-O-Dodecylglycerol** on PKC and other signaling pathways are not yet fully elucidated and require further investigation.

Experimental Protocols

Determination of Critical Micelle Concentration (CMC)

Several methods can be employed to determine the CMC of **1-O-Dodecylglycerol**.

Method 1: Surface Tensiometry

- Prepare a series of aqueous solutions of **1-O-Dodecylglycerol** with increasing concentrations.
- Measure the surface tension of each solution using a tensiometer (e.g., Du Noüy ring method or Wilhelmy plate method).
- Plot the surface tension as a function of the logarithm of the surfactant concentration.
- The CMC is determined as the concentration at the point of inflection in the curve, where the surface tension begins to plateau.

Method 2: Fluorescence Spectroscopy using a Fluorescent Probe (e.g., Pyrene)

- Prepare a stock solution of pyrene in a suitable organic solvent.
- Prepare a series of **1-O-Dodecylglycerol** solutions in water, each containing a constant, low concentration of pyrene.
- Measure the fluorescence emission spectrum of each solution using a spectrofluorometer.
- Monitor the change in the ratio of the intensity of the first and third vibronic peaks (I_1/I_3) of the pyrene emission spectrum.
- Plot the I_1/I_3 ratio against the logarithm of the **1-O-Dodecylglycerol** concentration.
- A sharp decrease in the I_1/I_3 ratio indicates the partitioning of pyrene into the hydrophobic core of the micelles. The concentration at which this sharp change occurs corresponds to the CMC.

In Vitro Antifungal Susceptibility Testing against *Monilinia fructigena*

This protocol is adapted from the study by Li et al. (2025).[\[3\]](#)

- Culture Preparation: Culture *Monilinia fructigena* on potato dextrose agar (PDA) plates.

- **Spore Suspension:** Harvest conidia from the culture plates and suspend them in sterile distilled water containing a small amount of a wetting agent (e.g., Tween 80). Adjust the spore concentration to a desired level (e.g., 1×10^6 spores/mL) using a hemocytometer.
- **Preparation of DDG Solutions:** Prepare a stock solution of **1-O-Dodecylglycerol** in a suitable solvent (e.g., DMSO) and then prepare serial dilutions in a liquid growth medium (e.g., potato dextrose broth).
- **Microdilution Assay:** In a 96-well microtiter plate, add the spore suspension to each well containing the different concentrations of DDG. Include a positive control (spores in medium without DDG) and a negative control (medium only).
- **Incubation:** Incubate the plates at a suitable temperature (e.g., 25°C) for a specific period (e.g., 48-72 hours).
- **Assessment of Fungal Growth:** Determine the fungal growth inhibition by measuring the optical density at a specific wavelength (e.g., 600 nm) using a microplate reader.
- **Calculation of EC₅₀:** Calculate the half-maximal effective concentration (EC₅₀), which is the concentration of DDG that inhibits 50% of the fungal growth, by plotting the percentage of growth inhibition against the log of the DDG concentration and fitting the data to a dose-response curve.

Quartz Crystal Microbalance with Dissipation Monitoring (QCM-D) for Membrane Interaction Analysis

This protocol provides a general workflow for studying the interaction of **1-O-Dodecylglycerol** with a supported lipid bilayer (SLB).

- **Sensor Preparation:** Clean and prepare a silica-coated QCM-D sensor.
- **SLB Formation:**
 - Prepare small unilamellar vesicles (SUVs) of a desired lipid composition (e.g., POPC) by sonication or extrusion.

- Introduce the SUV solution into the QCM-D chamber and monitor the frequency and dissipation changes until a stable SLB is formed. This is typically indicated by a frequency shift of approximately -25 Hz and a low dissipation value.
- Rinse with buffer to remove excess vesicles.
- DDG Interaction:
 - Establish a stable baseline with buffer flowing over the SLB.
 - Introduce a solution of **1-O-Dodecylglycerol** at a specific concentration and monitor the real-time changes in frequency and dissipation.
 - An increase in frequency and dissipation suggests membrane disruption and removal of lipid mass from the sensor surface. A decrease in frequency and increase in dissipation may indicate insertion of DDG into the bilayer.
- Data Analysis: Analyze the QCM-D data to determine the kinetics and extent of membrane interaction.

Preparation of a 1-O-Dodecylglycerol Nanoemulsion

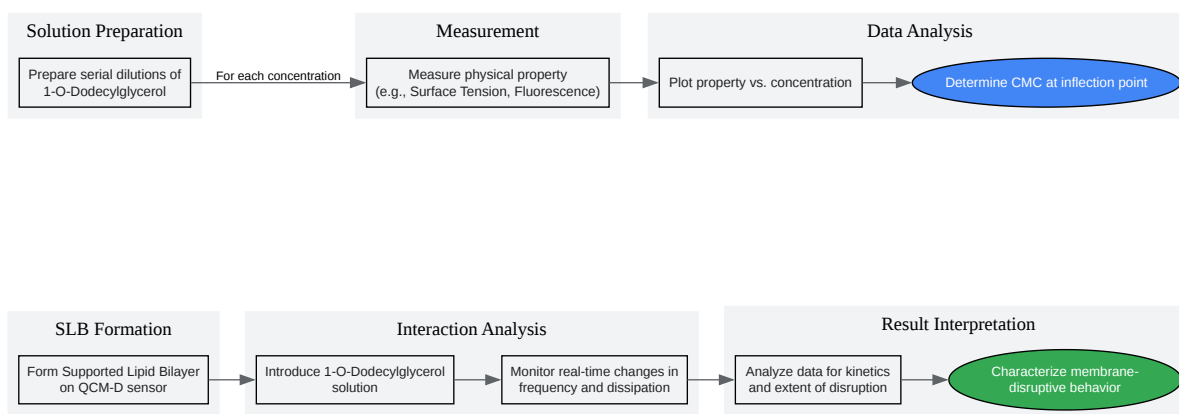
This is a general protocol for preparing an oil-in-water (o/w) nanoemulsion using a high-pressure homogenization method.

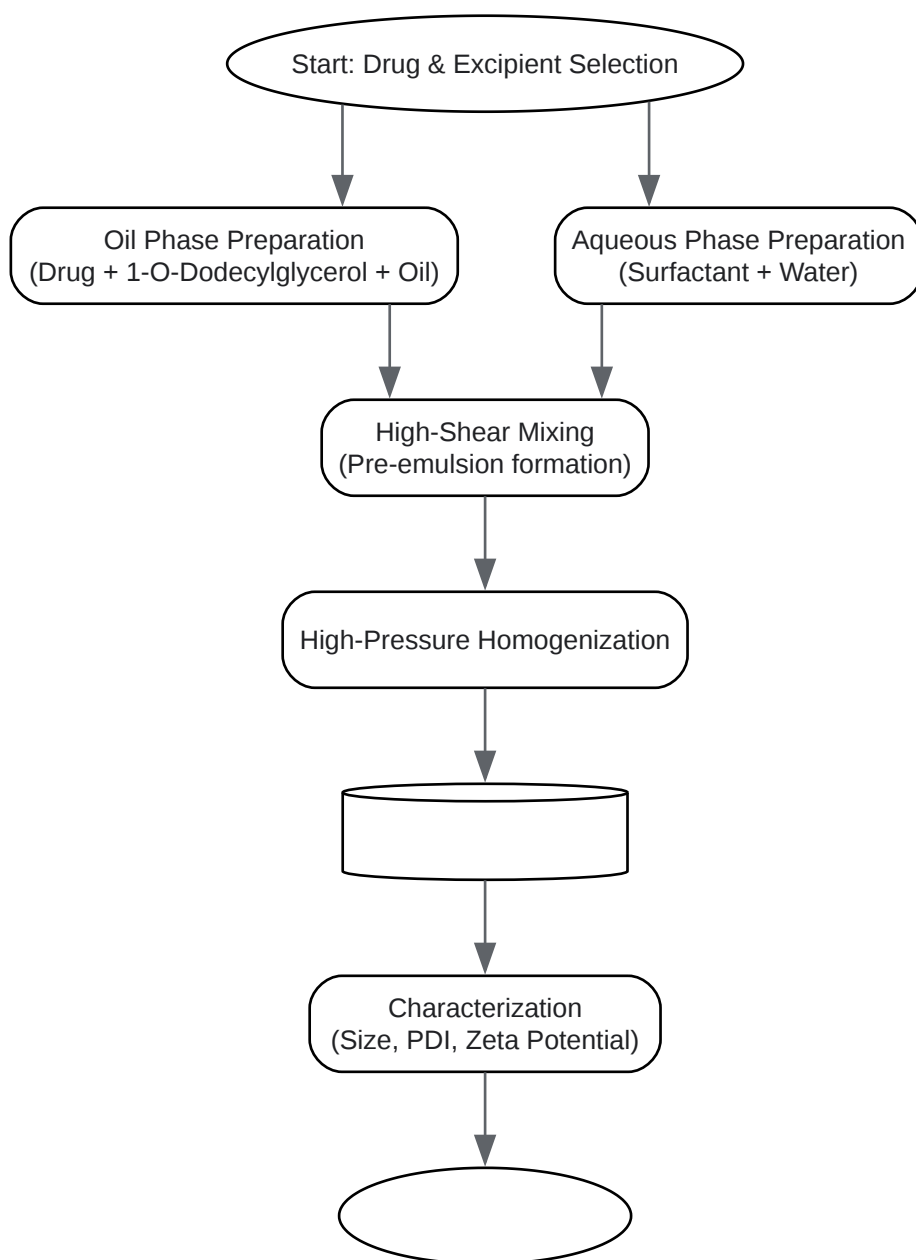
- Phase Preparation:
 - Oil Phase: Dissolve the lipophilic active ingredient (if any) and **1-O-Dodecylglycerol** (as a co-surfactant) in the oil phase.
 - Aqueous Phase: Dissolve a hydrophilic surfactant in water.
- Pre-emulsion Formation: Heat both the oil and aqueous phases to the same temperature (e.g., 60-70°C). Add the oil phase to the aqueous phase while stirring at high speed using a high-shear mixer to form a coarse pre-emulsion.
- Homogenization: Pass the pre-emulsion through a high-pressure homogenizer for a specific number of cycles at a set pressure to reduce the droplet size and form a nanoemulsion.

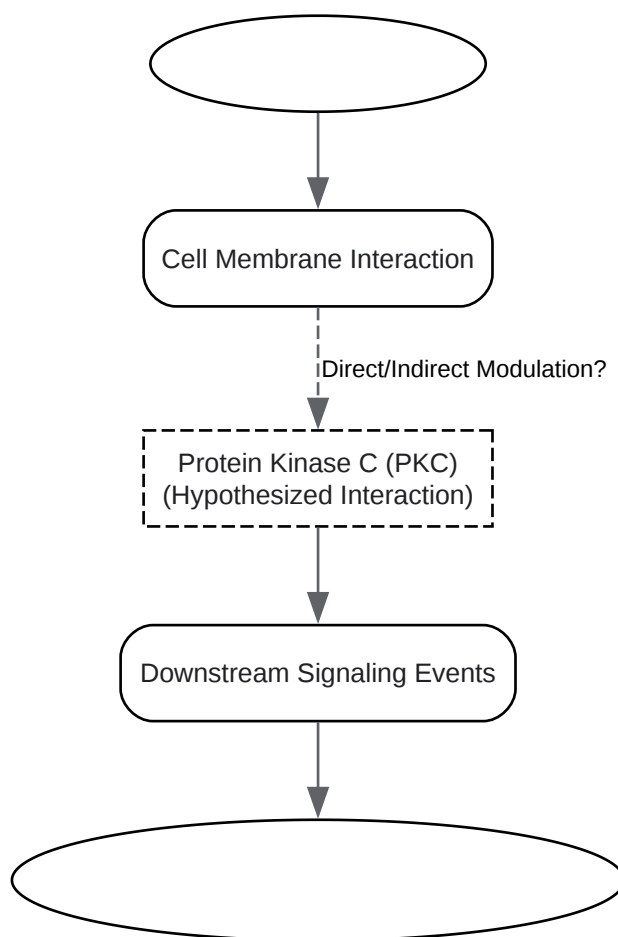
- Characterization: Characterize the nanoemulsion for droplet size, polydispersity index (PDI), and zeta potential using dynamic light scattering (DLS).

Visualizations

Experimental Workflows and Signaling Pathways







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